

Operational Guide: 2-Acetoxybenzophenone

Proper Disposal

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: 2-Acetoxybenzophenone

CAS No.: 138711-39-4

Cat. No.: B142188

[Get Quote](#)

Executive Safety Summary

2-Acetoxybenzophenone (also known as 2-Benzoylphenyl acetate) is a benzophenone derivative primarily used as a photo-labile protecting group or a probe in photochemical studies. While chemically stable under ambient dark conditions, it is highly sensitive to UV light, undergoing the Photo-Fries rearrangement to form 2-hydroxybenzophenone and related isomers.

Critical Hazard: The hydrolysis and photolysis products (benzophenones) are Category 1 Acute/Chronic Aquatic Toxins. Improper disposal into drainage systems can lead to severe regulatory violations (EPA/RCRA) and environmental damage.

Chemical Identity & Hazard Profile

Parameter	Data
CAS Number	17244-45-6 (Specific) / 117-99-7 (Parent Hydrolysis Product)
Molecular Formula	C ₁₅ H ₁₂ O ₃
Physical State	White to off-white crystalline solid
Key Hazards (GHS)	H410: Very toxic to aquatic life with long-lasting effects.H315/H319: Causes skin and serious eye irritation.H350/H351: Suspected carcinogen (Benzophenone backbone).[1][2]
Reactivity	Photo-labile: Rearranges under UV light.Hydrolysis: Decomposes in strong base to release acetic acid and 2-hydroxybenzophenone.

Pre-Disposal Assessment & Segregation

Before disposal, you must characterize the waste state to determine the correct RCRA waste stream.

The "Photo-Fries" Factor (Expert Insight)

Unlike standard organic solids, **2-Acetoxybenzophenone** waste must be protected from light.

- Mechanism: Exposure to ambient UV light triggers an intramolecular rearrangement.
- Risk: While not explosive, this reaction changes the chemical composition of your waste stream over time, potentially altering its compatibility profile or creating unexpected phenolic byproducts (2-hydroxybenzophenone) which act as radical scavengers.
- Action: All waste containers must be Amber HDPE or wrapped in aluminum foil.

Segregation Logic

- Stream A (Solid Waste): Pure **2-Acetoxybenzophenone**, contaminated gloves, weighing boats, and paper towels.

- Stream B (Liquid Waste - Non-Halogenated): Solutions in Acetone, Methanol, Ethyl Acetate, or Hexanes.
- Stream C (Liquid Waste - Halogenated): Solutions in Dichloromethane (DCM) or Chloroform.

Detailed Disposal Protocols

Protocol A: Solid Waste Disposal

Applicability: Expired pure stock, contaminated debris, spill cleanup materials.

- Container Selection: Use a wide-mouth High-Density Polyethylene (HDPE) jar. Amber jars are preferred. If clear jars are used, wrap the exterior in aluminum foil to block UV light.
- Labeling: Attach a hazardous waste tag immediately.
 - Constituents: "**2-Acetoxybenzophenone** (Solid), Debris."
 - Hazard Checkboxes: Toxic, Irritant.[1]
- Sealing: Ensure the lid is screw-tight. Do not use "snap-cap" containers for permanent waste storage.
- Disposal Path: Transfer to the facility's High-Temperature Incineration stream.
 - Note: Do not autoclave this waste; the heat may volatilize the acetoxy group or induce hydrolysis.

Protocol B: Liquid Waste (Stock Solutions & Reaction Mixtures)

Applicability: Reaction byproducts, mother liquors.

- pH Check: If the solution is acidic or basic (e.g., from a hydrolysis reaction), neutralize to pH 5–9 using Sodium Bicarbonate or Dilute HCl before adding to the organic solvent drum.
 - Why? Preventing acid/base catalysis in the waste drum reduces the risk of exothermic hydrolysis and pressure buildup.

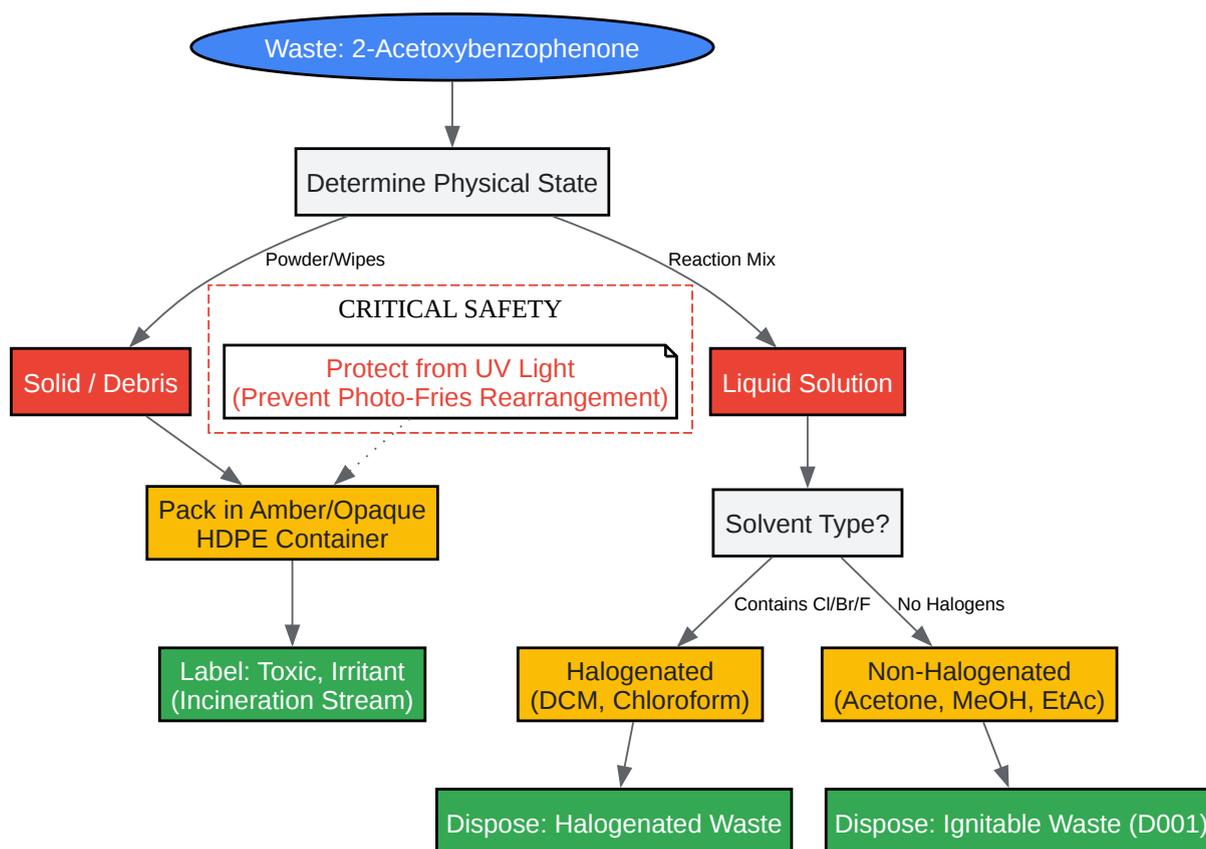
- Solvent Segregation:
 - Non-Halogenated: Pour into the red/white safety can designated for combustible organics (Ignitable, D001).
 - Halogenated: If DCM/Chloroform was used, pour into the yellow safety can (Toxic/Halogenated).
- Precipitation Check: Benzophenones have low solubility in water. Do not dilute with water as this will cause the solid to precipitate, creating a "sludge" that clogs waste nozzles. Keep in organic solvent.

Protocol C: Empty Container Management (RCRA Empty)

- Triple Rinse: Rinse the empty stock bottle three times with a minimal amount of Acetone.
- Rinsate Disposal: Pour all three rinses into the Liquid Waste (Non-Halogenated) stream.
- Defacing: Cross out the label on the bottle.
- Glass Disposal: Place the dry, rinsed bottle in the broken glass/sharps container (or recycle bin if permitted by local EHS policy for "P-listed" free containers).

Decision Matrix: Waste Workflow

The following diagram illustrates the logical flow for categorizing and disposing of **2-Acetoxybenzophenone** waste.



[Click to download full resolution via product page](#)

Figure 1: Decision tree for segregating **2-Acetoxybenzophenone** waste streams based on physical state and solvent composition.

Emergency Contingencies

Accidental Spills

- Evacuate & PPE: Clear the immediate area. Don Nitrile gloves, safety goggles, and a lab coat. If powder is airborne, use an N95 respirator.

- Containment:
 - Solid Spill: Cover with wet paper towels (dampened with water) to prevent dust generation.
 - Liquid Spill: Surround with absorbent pads or vermiculite.[3]
- Cleanup: Scoop material into a disposal bag. Wipe the surface with Acetone followed by soap and water.
- Verification: Use a UV lamp (365nm) to inspect the area. Residual benzophenones often fluoresce or appear as dark spots under UV. Clean until no UV signature remains.

Exposure First Aid

- Skin: Wash immediately with soap and water for 15 minutes.[3] Benzophenones are lipophilic and absorb through skin.
- Eyes: Rinse cautiously with water for 15 minutes.[3][4] Remove contact lenses if present.[1][3][5]
- Ingestion: Do NOT induce vomiting. Contact Poison Control immediately.

References & Regulatory Grounding[4][5][7]

- European Chemicals Agency (ECHA). Substance Information: Benzophenone and derivatives. (Provides aquatic toxicity data H410/H412). [\[Link\]](#)
- PubChem. Compound Summary: **2-Acetoxybenzophenone** (and related Photo-Fries products). [\[Link\]](#)
- US EPA. Resource Conservation and Recovery Act (RCRA) Orientation Manual. (Defines Characteristic Waste D001/D002). [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. merckmillipore.com](https://www.merckmillipore.com) [[merckmillipore.com](https://www.merckmillipore.com)]
- [2. fishersci.com](https://www.fishersci.com) [[fishersci.com](https://www.fishersci.com)]
- [3. nj.gov](https://www.nj.gov) [[nj.gov](https://www.nj.gov)]
- [4. fishersci.com](https://www.fishersci.com) [[fishersci.com](https://www.fishersci.com)]
- [5. cdhfinechemical.com](https://www.cdhfinechemical.com) [[cdhfinechemical.com](https://www.cdhfinechemical.com)]
- To cite this document: BenchChem. [Operational Guide: 2-Acetoxybenzophenone Proper Disposal]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b142188#2-acetoxybenzophenone-proper-disposal-procedures>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com